

Personal protective equipment for handling Imipramine-d4

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Compound of Interest

Compound Name: Imipramine-d4

Cat. No.: B15617603

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Essential Safety and Handling Guide for Imipramine-d4

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Imipramine-d4**. The information herein is compiled to ensure the safety of researchers, scientists, and drug development professionals. Given the limited availability of specific safety data for **Imipramine-d4**, this guidance is based on the well-documented information for its non-deuterated counterpart, Imipramine Hydrochloride. The chemical and toxicological properties of **Imipramine-d4** are expected to be nearly identical to Imipramine Hydrochloride.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is critical to minimize exposure and ensure safety when handling **Imipramine-d4**. The following table summarizes the recommended PPE.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Safety glasses with side shields, chemical splash goggles, or a full-face shield.	To protect against splashes and airborne particles that can cause serious eye irritation[1][2]. An emergency eyewash station should be readily accessible[3].
Hand Protection	Nitrile gloves or other impervious gloves.	To prevent skin contact, which can cause skin irritation[1][3]. If dissolved in an organic solvent, select gloves that offer protection against that specific solvent[3].
Body Protection	A lab coat or other protective clothing.	To prevent contamination of personal clothing and skin[2][3]. Protective garments should not be worn in common areas[3].
Respiratory Protection	Generally not required for standard laboratory operations with adequate ventilation.	A tight-fitting full-face respirator with HEPA filters is recommended for spill cleanup or when there is a risk of generating dust[3].

Hazard Identification and Toxicology

Imipramine-d4, like Imipramine Hydrochloride, is classified as a hazardous substance.

Classification:

- Acute oral toxicity - Category 4[1][2]
- Skin irritation - Category 2[1][2]
- Serious eye irritation - Category 2A[1][2]

- Specific target organ toxicity (single exposure) - Category 3 (May cause respiratory irritation) [1][2]

Toxicological Data (for Imipramine Hydrochloride):

Test	Species	Dose
Oral LD50	Rat	305 mg/kg[1][3]
Oral LD50	Mouse	275 mg/kg[1][3]
Intraperitoneal LD50	Rat	72 mg/kg[1]
Subcutaneous LD50	Mouse	189 mg/kg[1]
Subcutaneous LD50	Rat	217 mg/kg[1]

LD50: Lethal Dose, 50% kill

Symptoms of exposure can include dizziness, drowsiness, dry mouth, headache, and confusion[3][4].

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is essential for laboratory safety.

Step-by-Step Handling and Storage Protocol

- Receiving and Inspection: Upon receipt, inspect the container for any damage or leaks. Wear appropriate PPE during inspection.
- Storage: Store in a tightly closed, light-resistant container in a well-ventilated area[3][4]. Keep refrigerated as recommended by the supplier[2][5].
- Preparation for Use:
 - Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust or vapors[3][4].
 - Ensure all necessary PPE is worn correctly.

- Avoid the formation of dust during handling[3][4].
- During Use:
 - Avoid all contact with the skin, eyes, and clothing[3][4].
 - Do not eat, drink, or smoke in the handling area[4].
 - Wash hands thoroughly after handling, even after removing gloves[2][3].
- End of Use:
 - Clean equipment and work surfaces with a suitable detergent or solvent after use[3].
 - Return the substance to its designated storage location.

Accidental Release and Exposure Plan

Spill Cleanup:

- Evacuate and restrict access to the spill area.
- Ensure adequate ventilation[3].
- Wear appropriate PPE, including respiratory protection for large spills or dust generation[3].
- Sweep up or vacuum the spilled material and collect it in a suitable container for disposal[3].
Avoid generating dust[3].
- Thoroughly clean the spill surface to remove any residual contamination[3].
- Prevent the spilled material from entering drains or waterways[3].

First Aid Measures:

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist[2][3][4].
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops[3][6].
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists[1][2][3].
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention or call a poison control center[3][6][7].

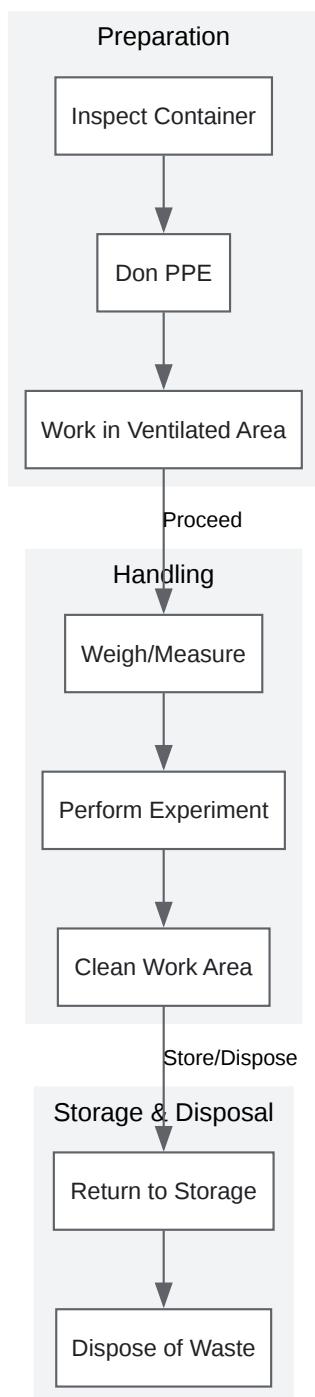
Disposal Plan

Dispose of **Imipramine-d4** and any contaminated materials in accordance with all applicable local, regional, national, and international regulations[3]. Do not allow the substance to enter the environment[2].

Visual Process Guides

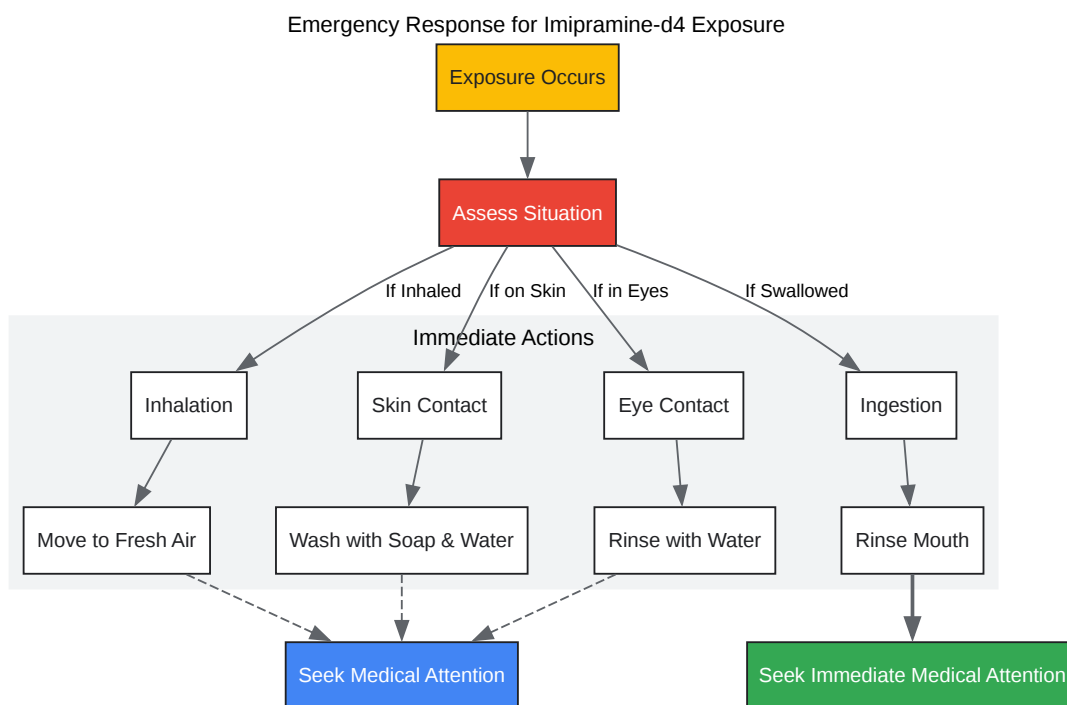
To further clarify the procedural flow, the following diagrams illustrate the key processes for handling **Imipramine-d4**.

Workflow for Handling Imipramine-d4



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Caption: A high-level workflow for the safe handling of **Imipramine-d4**.



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